Application Notes & Protocols: Leveraging Functionalized Phenylboronic Acids in Advanced Drug Delivery Systems

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Compound of Interest

Compound Name:	*(3-((2-Methoxyphenyl)carbamoyl)phenyl) boronic acid*
CAS No.:	*1704069-21-5*
Cat. No.:	*B1408911*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the principles, applications, and experimental protocols for utilizing functionalized phenylboronic acids (PBA) in the design of intelligent drug delivery systems. This document emphasizes the underlying chemical mechanisms to empower researchers to not only replicate but also innovate upon existing methodologies.

Introduction: The Unique Chemistry of Phenylboronic Acids in a Biological Context

Phenylboronic acids and their derivatives represent a versatile class of molecules that have garnered significant attention in the field of drug delivery. Their utility is rooted in the unique, reversible covalent interaction between the boronic acid moiety and compounds containing cis-1,2- or 1,3-diols. This interaction is dynamic and highly sensitive to pH and the concentration of

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diols, making it an ideal trigger for creating "smart" or stimuli-responsive drug delivery platforms.

In the physiological environment, numerous essential biomolecules, including glucose, adenosine triphosphate (ATP), and certain cell-surface glycans like sialic acid, possess the requisite diol structure. This allows for the rational design of drug delivery systems that can respond to specific pathological cues, such as the hyperglycemia characteristic of diabetes mellitus or the overexpressed sialic acid on the surface of many cancer cells.

The core of this chemistry lies in the equilibrium between the uncharged, trigonal planar boronic acid and the charged, tetrahedral boronate ester formed upon reaction with a diol. This equilibrium is exquisitely pH-dependent. At physiological pH (~7.4), the boronic acid is predominantly in its trigonal form, which has a low affinity for diols. However, in a more alkaline environment or in the presence of high concentrations of diols, the equilibrium shifts towards the formation of the more stable, negatively charged boronate ester. This reversible binding and unbinding is the cornerstone of PBA-based drug delivery.

Core Applications in Drug Delivery

The versatility of functionalized phenylboronic acids has led to their application in several key areas of drug delivery, each leveraging a different biological cue.

Glucose-Responsive Insulin Delivery

A paramount application of PBA-functionalized polymers is in the creation of "closed-loop" or "smart" insulin delivery systems for diabetes management.[1][2] These systems aim to mimic the function of a healthy pancreas by releasing insulin in direct proportion to ambient glucose concentrations.[3][4]

Causality of Mechanism: The operational principle is based on competitive binding. In a PBA-based hydrogel, for instance, the polymer chains are crosslinked via the formation of boronate esters with a poly-diol crosslinking agent or through self-complexation if the polymer contains both PBA and diol moieties.[5][6] Insulin is physically entrapped within this hydrogel matrix.[7] At normal blood glucose levels (normoglycemia), the hydrogel remains intact, and insulin release is minimal.[4] When blood glucose levels rise (hyperglycemia), the high concentration of glucose molecules diffuses into the hydrogel and competes with the crosslinking diols for binding to the PBA sites.[8] This competitive binding leads to a disruption of the crosslinks,

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causing the hydrogel to swell and increase its mesh size.[8] The enlarged pores facilitate the diffusion and release of the entrapped insulin.[3][8] Once blood glucose levels return to normal, the glucose diffuses out of the hydrogel, which then re-forms its crosslinks, shrinks, and ceases significant insulin release.

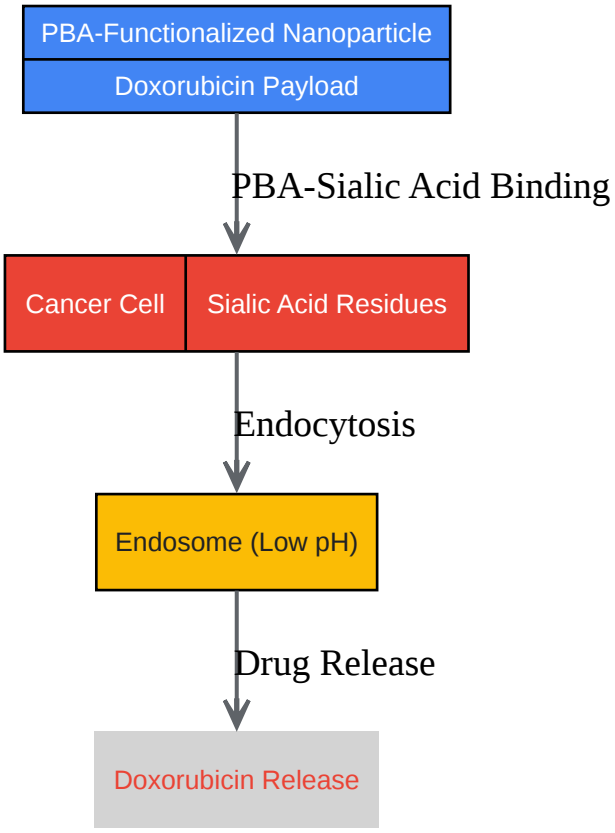
Figure 1: Glucose-responsive insulin release from a PBA-hydrogel.

Sialic Acid-Targeted Cancer Therapy

Many types of cancer cells overexpress sialic acid (SA) residues on their surface glycoproteins and glycolipids.[9][10] This aberrant glycosylation is a hallmark of malignancy and can be exploited for targeted drug delivery.[11][12] PBA-functionalized nanoparticles can selectively bind to these overexpressed SA residues, thereby concentrating the therapeutic payload at the tumor site and minimizing off-target toxicity.[9][13]

Causality of Mechanism: PBA-functionalized nanoparticles, loaded with a chemotherapeutic agent like doxorubicin, are administered systemically.[14] Due to their size, these nanoparticles can preferentially accumulate in tumor tissue via the enhanced permeability and retention (EPR) effect.[14] At the cellular level, the PBA moieties on the nanoparticle surface act as ligands, binding to the cis-diol groups of sialic acid on the cancer cell membrane.[15] This binding facilitates receptor-mediated endocytosis, leading to the internalization of the nanoparticles.[16] Once inside the cell, the lower pH of the endosomes and lysosomes (pH 5.0-6.5) can trigger the dissociation of the boronate ester bond between the PBA and sialic acid, as well as potentially cleave acid-labile linkers used to conjugate the drug, leading to intracellular drug release.[14][16]

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Figure 2: Sialic acid-targeted delivery to cancer cells.

siRNA and Gene Delivery

The delivery of nucleic acids, such as small interfering RNA (siRNA), presents a significant challenge due to their negative charge and susceptibility to degradation. PBA-functionalized cationic polymers have emerged as promising non-viral vectors for siRNA delivery.[15][17]

Causality of Mechanism: Cationic polymers like polyamidoamine (PAMAM) or polyethylenimine (PEI) can be functionalized with PBA.[15][17] These modified polymers can then electrostatically complex with the negatively charged siRNA to form nanoparticles. The PBA moieties serve a dual purpose. Firstly, they can act as targeting ligands for sialic acid on cancer cells, enhancing cellular uptake.[15] Secondly, the boronic acid can form reversible covalent bonds with the 2',3'-cis-diol of the ribose sugar at the 3'-terminus of the siRNA strand.[18][19] This covalent interaction can enhance the stability of the complex. Once internalized into the cell, the high intracellular concentration of ATP, which also contains a ribose diol, can

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competitively displace the siRNA from the PBA-polymer, facilitating its release into the cytoplasm to enact its gene-silencing function.[18]

Experimental Protocols

The following protocols are provided as a guide for the synthesis and formulation of PBA-based drug delivery systems. Researchers should adapt these protocols based on their specific polymers, drugs, and experimental goals.

Synthesis of a Polymerizable PBA Monomer: 3-Acrylamidophenylboronic Acid (APBA)

This protocol describes the synthesis of a commonly used PBA-containing monomer that can be incorporated into polymers via free radical polymerization.[5][14]

Materials:

- 3-Aminophenylboronic acid (APBA) hemisulfate
- Acrylic acid (AA)
- 1-(3-Dimethylaminopropyl)-3-ethylcarbodiimide hydrochloride (EDCI)
- Sodium hydroxide (NaOH)
- Deionized water
- Ether
- 50 mL three-necked flask, ice-water bath, magnetic stirrer

Procedure:

- Dissolve 6 mmol (0.43 g) of acrylic acid in 4 mL of deionized water. Adjust the pH to 4.8 with NaOH solution and cool to 4°C.[14]
- In a separate flask, dissolve 6 mmol (1.12 g) of 3-aminophenylboronic acid hemisulfate in 20 mL of deionized water. Adjust the pH to 4.8 with NaOH solution.[14]

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- Transfer the APBA solution to a 50 mL three-necked flask under a nitrogen atmosphere and cool to 4°C in an ice-water bath.[14]
- Add 6 mmol (1.15 g) of EDCI to the cooled APBA solution, followed by the dropwise addition of the cooled acrylic acid solution.[14]
- Maintain the reaction at 4°C for 1 hour with stirring.[14]
- Remove the ice-water bath and allow the reaction to proceed at room temperature for an additional 12 hours.[14]
- Filter the reaction mixture. Extract the product from the filtrate with ether (4 x 20 mL).[14]
- Combine the ether extracts and remove the solvent by vacuum drying to obtain a white solid powder.[14]
- For purification, dissolve the powder in 20 mL of water and recrystallize at low temperature. Filter the crystals and dry under vacuum to yield the final white crystalline product, 3-acrylamidophenylboronic acid.[14]

Formulation of a Glucose-Responsive Hydrogel

This protocol outlines the preparation of a PBA-containing hydrogel for glucose-responsive insulin release.[9][17]

Materials:

- Polymer with pendant PBA groups (e.g., poly(APBA))
- Poly(vinyl alcohol) (PVA) as a poly-diol crosslinker
- Insulin
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

- Prepare a stock solution of the PBA-containing polymer (e.g., 10 wt%) in PBS.

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- Prepare a stock solution of PVA (e.g., 5 wt%) in PBS. Gentle heating may be required to dissolve the PVA.
- Prepare a stock solution of insulin in a small amount of dilute HCl and then buffer to pH 7.4 with PBS.
- In a small vial, mix the PBA-polymer solution and the PVA solution in a desired molar ratio of PBA to hydroxyl groups (e.g., 1:1).
- Add the insulin solution to the polymer mixture to achieve the desired final insulin concentration.
- Vortex the mixture thoroughly to ensure homogeneity. The mixture should begin to form a gel.
- Allow the hydrogel to set at room temperature for several hours to ensure complete crosslinking.
- The resulting hydrogel is now ready for in vitro release studies.

Preparation of Doxorubicin-Loaded PBA-Functionalized Nanoparticles

This protocol describes a general method for preparing drug-loaded nanoparticles for targeted cancer therapy.[11][15]

Materials:

- PBA-functionalized amphiphilic block copolymer (e.g., PBA-PEG-PLA)
- Doxorubicin hydrochloride (DOX·HCl)
- Triethylamine (TEA)
- Dimethyl sulfoxide (DMSO)
- Dialysis tubing (MWCO 3.5 kDa)

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- Deionized water

Procedure:

- Dissolve DOX·HCl in DMSO and add a molar excess of TEA to neutralize the hydrochloride salt, forming the free base DOX. Stir for 2-3 hours in the dark.
- Dissolve the PBA-functionalized block copolymer in DMSO.
- Add the polymer solution dropwise to the DOX solution under vigorous stirring.
- Continue stirring for 1-2 hours to allow for drug-polymer interactions (e.g., π-π stacking, hydrophobic interactions).
- Add this organic mixture dropwise to a larger volume of rapidly stirring deionized water. This will induce the self-assembly of the polymer into nanoparticles, encapsulating the DOX.
- Transfer the nanoparticle suspension to a dialysis bag and dialyze against deionized water for 24-48 hours to remove the organic solvent and unencapsulated drug. Change the water frequently.
- After dialysis, the nanoparticle suspension can be used directly or lyophilized for storage.

Characterization and Evaluation

Thorough characterization is essential to ensure the quality, efficacy, and safety of the drug delivery system.

Physicochemical Characterization

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Technique	Parameter Measured	Typical Expected Results
Dynamic Light Scattering (DLS)	Hydrodynamic diameter, Polydispersity Index (PDI)	Nanoparticles: 50-200 nm, PDI < 0.3[20]
Zeta Potential	Surface charge	Cationic for siRNA delivery, near-neutral for systemic circulation[16]
Transmission Electron Microscopy (TEM)	Morphology, size, and size distribution	Spherical nanoparticles, confirmation of DLS data[20]
Nuclear Magnetic Resonance (^{1}H NMR)	Chemical structure, confirmation of synthesis	Peaks corresponding to the polymer backbone and PBA moieties[18]
Fourier-Transform Infrared (FTIR) Spectroscopy	Functional groups	Characteristic peaks for boronic acid (B-O stretching) and polymer backbone[18]

In Vitro Drug Release Assay (Glucose-Responsive Hydrogel)

This assay evaluates the glucose-responsive nature of the insulin-loaded hydrogel.

Procedure:

- Place a known amount of the insulin-loaded hydrogel into separate dialysis bags.
- Submerge each bag in a release medium (PBS, pH 7.4) containing different concentrations of glucose, representing normoglycemic (e.g., 100 mg/dL) and hyperglycemic (e.g., 400 mg/dL) conditions.[21][22]
- Maintain the setup at 37°C with gentle agitation.
- At predetermined time points, withdraw a small aliquot of the release medium and replace it with an equal volume of fresh medium.[21]

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- Quantify the concentration of released insulin in the aliquots using an appropriate method, such as High-Performance Liquid Chromatography (HPLC) or an Enzyme-Linked Immunosorbent Assay (ELISA).
- Plot the cumulative percentage of insulin released versus time for each glucose concentration. A significantly higher release rate should be observed in the hyperglycemic condition.[23]

Cellular Uptake and Cytotoxicity Assay

This assay assesses the targeting efficiency and therapeutic efficacy of drug-loaded nanoparticles.

Procedure:

- Cell Culture: Seed cancer cells that overexpress sialic acid (e.g., HeLa, HepG2) in 96-well plates (for cytotoxicity) or on glass coverslips in 24-well plates (for uptake).[16][20]
- Treatment: After 24 hours, treat the cells with varying concentrations of free drug (e.g., DOX), drug-loaded PBA-nanoparticles, and empty nanoparticles (as a control).[24]
- Cellular Uptake (Qualitative): After a set incubation time (e.g., 4 hours), wash the cells on coverslips with PBS, fix them with paraformaldehyde, and stain the nuclei with DAPI. Visualize the intracellular localization of the drug (if fluorescent, like DOX) or fluorescently labeled nanoparticles using confocal laser scanning microscopy (CLSM).[20][24]
- Cytotoxicity (Quantitative): After 48-72 hours of incubation, assess cell viability using a standard method like the MTT assay. Read the absorbance using a plate reader.
- Data Analysis: Calculate the cell viability percentage relative to untreated control cells. The drug-loaded PBA-nanoparticles should exhibit higher cytotoxicity compared to the free drug at equivalent concentrations, demonstrating the benefit of targeted delivery.[16]

References

- Boakye-Yiadom, K. O., et al. (2025). Phenylboronic acid derivatives: advancing glucose-responsive insulin delivery and multifunctional biomedical applications. RSC Publishing.

© 2026 BenchChem. All rights reserved.

[Link]

- Chen, S., et al. (2024). pH and glucose dual-responsive phenylboronic acid hydrogels for smart insulin delivery. Soft Matter. [Link]
- Chemical Communications. (n.d.). Phenylboronic acid-modified nanoparticles for cancer treatment. RSC Publishing. Retrieved from [Link]
- Cigler, P., et al. (2025). Phenylboronic acid in targeted cancer therapy and diagnosis. Theranostics, 15(9), 3733-3748. [Link]
- Cui, W., et al. (2016). Phenylboronic acid-functionalized polyamidoamine-mediated Bcl-2 siRNA delivery for inhibiting the cell proliferation. International Journal of Nanomedicine, 11, 5441-5455. [Link]
- Deng, Z., et al. (2018). Sialic Acid-Targeted Nanovectors with Phenylboronic Acid-Grafted Polyethylenimine Robustly Enhance siRNA-Based Cancer Therapy. ACS Applied Materials & Interfaces, 10(2), 1647-1655. [Link]
- Griveau, S., et al. (2022). 3D-Printed Phenylboronic Acid-Bearing Hydrogels for Glucose-Triggered Drug Release. Polymers, 14(15), 3045. [Link]
- Guo, J., et al. (2024). Phenylboronic Acid-Functionalized Injectable Polypeptide Hydrogels with Responsive Drug Release. ACS Applied Polymer Materials. [Link]
- PubMed. (2025). Phenylboronic acid in targeted cancer therapy and diagnosis. Retrieved from [Link]
- Hoare, T. R., et al. (2012). Phenylboronic acid modified hydrogel materials and their potential for use in contact lens based drug delivery. Biomaterials, 33(33), 8568-8578. [Link]
- Journal of Materials Chemistry B. (2023). Phenylboronic acid-derived nanovectors for gene/drug delivery by targeting cell surface glycans. SciSpace. Retrieved from [Link]
- Kim, D., et al. (2022). Phenylboronic Acid-Functionalized Micelles Dual-Targeting Boronic Acid Transporter and Polysaccharides for siRNA Delivery into Brown Algae. JACS Au, 2(10), 2268-2276. [Link]

© 2026 BenchChem. All rights reserved.

- Li, Y., et al. (2017). Development of phenylboronic acid-functionalized nanoparticles for emodin delivery. International Journal of Nanomedicine, 12, 507-518. [Link]
- Nishiyama, N., et al. (2018). Enhanced Intracellular Delivery of siRNA by Controlling ATP-Responsivity of Phenylboronic Acid-Functionalized Polyion Complex Micelles. Macromolecular bioscience, 18(1). [Link]
- Song, D., et al. (2025). Self-assembled phenylboronic acid nanomedicine targets sialic acid to synergistically activate ferroptosis via RRM1 suppression and GPX4 Inhibition for precision colon cancer therapy. Journal of Nanobiotechnology, 23(1), 123. [Link]
- Wang, Y., et al. (2020). A cyclodextrin-phenylboronic acid cross-linked hydrogel with drug hosting, self-healing and pH-sensitive properties for sustained drug release. New Journal of Chemistry, 44(3), 969-975. [Link]
- Wu, W., et al. (2014). Phenylboronic acid-based glucose-responsive polymeric nanoparticles: synthesis and applications in drug delivery. Polymer Chemistry, 5(9), 3154-3165. [Link]
- ACS Publications. (n.d.). Phenylboronic Acid-Functionalized Micelles Dual-Targeting Boronic Acid Transporter and Polysaccharides for siRNA Delivery into Brown Algae. Retrieved from [Link]
- Zhang, Y., et al. (2017). Advances in the Design of Phenylboronic Acid-Based Glucose-Sensitive Hydrogels. Sensors (Basel, Switzerland), 17(8), 1773. [Link]
- ResearchGate. (n.d.). Schematic representation of the phenylboronic acid-based strategy for sirna delivery. Retrieved from [Link]
- ResearchGate. (n.d.). pH and glucose dual-responsive phenylboronic acid hydrogels for smart insulin delivery. Retrieved from [Link]
- NIH. (2018). One-Pot Synthesis of Phenylboronic Acid-Based Microgels for Tunable Gate of Glucose-Responsive Insulin Release at Physiological pH. Retrieved from [Link]
- ACS Publications. (n.d.). Enzymatically Triggered Drug Release from Microgels Controlled by Glucose Concentration. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). Scheme 1 Synthesis of pLAMA and pAPBA by RAFT polymerization. Retrieved from [Link]
- RSC Publishing. (n.d.). Phenylboronic acid-modified nanoparticles for cancer treatment. Retrieved from [Link]
- PubMed. (2021). Phenylboronic acid conjugated to doxorubicin nanocomplexes as an anti-cancer drug delivery system in hepatocellular carcinoma. Retrieved from [Link]
- NIH. (2016). Recent advances in glucose-responsive insulin delivery systems: novel hydrogels and future applications. Retrieved from [Link]
- PubMed. (2025). Glucose-responsive hydrogel with adaptive insulin release to modulate hyperglycemic microenvironment and promote wound healing. Retrieved from [Link]
- ResearchGate. (n.d.). Drug release assay of the hydrogel system in vitro. Retrieved from [Link]
- MDPI. (2022). Formulation, Characterization, and In Vitro Drug Release Study of β-Cyclodextrin-Based Smart Hydrogels. Retrieved from [Link]
- PubMed. (2018). Cellular uptake and cytotoxicity studies of pH-responsive polymeric nanoparticles fabricated by dispersion polymerization. Retrieved from [Link]

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Sources

- 1. nbinno.com [nbinno.com]
- 2. researchgate.net [researchgate.net]
- 3. pH-responsive biocompatible fluorescent polymer nanoparticles based on phenylboronic acid for intracellular imaging and drug delivery - Nanoscale (RSC Publishing) [pubs.rsc.org]
- 4. youtube.com [youtube.com]

© 2026 BenchChem. All rights reserved.

- 5. Synthesis and characterization of phenylboronic acid-containing polymer for glucose-triggered drug delivery+ - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Efficient pH-Responsive Nano-Drug Delivery System Based on Dynamic Boronic Acid/Ester Transformation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Recent advances in glucose-responsive insulin delivery systems: novel hydrogels and future applications - PMC [pmc.ncbi.nlm.nih.gov]
- 8. RAFT polymerization of 4-vinylphenylboronic acid as the basis for micellar sugar sensors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Injectable and Glucose-Responsive Hydrogels Based on Boronic Acid–Glucose Complexation - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Phenylboronic acid-modified magnetic nanoparticles as a platform for carbon dot conjugation and doxorubicin delivery - Journal of Materials Chemistry B (RSC Publishing) [pubs.rsc.org]
- 12. A facile strategy for constructing boron-rich polymer nanoparticles via a boronic acid-related reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. alfa-chemistry.com [alfa-chemistry.com]
- 15. Phenylboronic acid-modified hollow silica nanoparticles for dual-responsive delivery of doxorubicin for targeted tumor therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Phenylboronic Acid-Mediated Tumor Targeting of Chitosan Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 17. In Situ-Forming Protein-Polymer Hydrogel for Glucose-Responsive Insulin Release - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. boronmolecular.com [boronmolecular.com]
- 20. Development of phenylboronic acid-functionalized nanoparticles for emodin delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 21. researchgate.net [researchgate.net]
- 22. mdpi.com [mdpi.com]
- 23. pubs.acs.org [pubs.acs.org]

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- 24. Cellular uptake and cytotoxicity studies of pH-responsive polymeric nanoparticles fabricated by dispersion polymerization - PubMed [pubmed.ncbi.nlm.nih.gov]
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